

# Technical Guide: 2-Bromo-5-fluorobenzoic Acid (CAS 394-28-5)

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## Compound of Interest

Compound Name: 2-Bromo-5-fluorobenzoic acid

Cat. No.: B182561

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **2-Bromo-5-fluorobenzoic acid** (CAS 394-28-5), a key building block in the fields of medicinal chemistry, agrochemical synthesis, and material science. This document outlines its chemical and physical properties, synthesis methodologies, key applications, and safety information.

## Chemical and Physical Properties

**2-Bromo-5-fluorobenzoic acid** is a halogenated aromatic carboxylic acid. The presence of bromine and fluorine atoms, in addition to the carboxylic acid group, imparts unique reactivity, making it a versatile intermediate for the synthesis of complex molecules.<sup>[1]</sup>

Property	Value	Reference
CAS Number	394-28-5	<a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Molecular Formula	C <sub>7</sub> H <sub>4</sub> BrFO <sub>2</sub>	<a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a>
Molecular Weight	219.01 g/mol	<a href="#">[2]</a> <a href="#">[3]</a>
IUPAC Name	2-bromo-5-fluorobenzoic acid	<a href="#">[2]</a>
Synonyms	5-Fluoro-2-bromobenzoic acid	<a href="#">[4]</a>
Appearance	White to light yellow crystalline powder	<a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[6]</a>
Melting Point	154-158 °C	<a href="#">[3]</a>
Boiling Point	291.1 °C at 760 mmHg	<a href="#">[4]</a>
Density	1.789 g/cm <sup>3</sup>	<a href="#">[4]</a>
InChI Key	OQBMJMJZMDBQSM-UHFFFAOYSA-N	<a href="#">[2]</a>

## Synthesis and Experimental Protocols

The primary synthetic route to **2-Bromo-5-fluorobenzoic acid** involves the regioselective bromination of fluorobenzoic acid precursors. The directing effects of the fluorine atom (ortho-, para-directing) and the carboxylic acid group (meta-directing) are key to achieving high yields of the desired isomer.[\[2\]](#)

### Experimental Protocol: Bromination of 3-Fluorobenzoic Acid

A common method for synthesizing **2-Bromo-5-fluorobenzoic acid** is the direct bromination of 3-fluorobenzoic acid.

Materials:

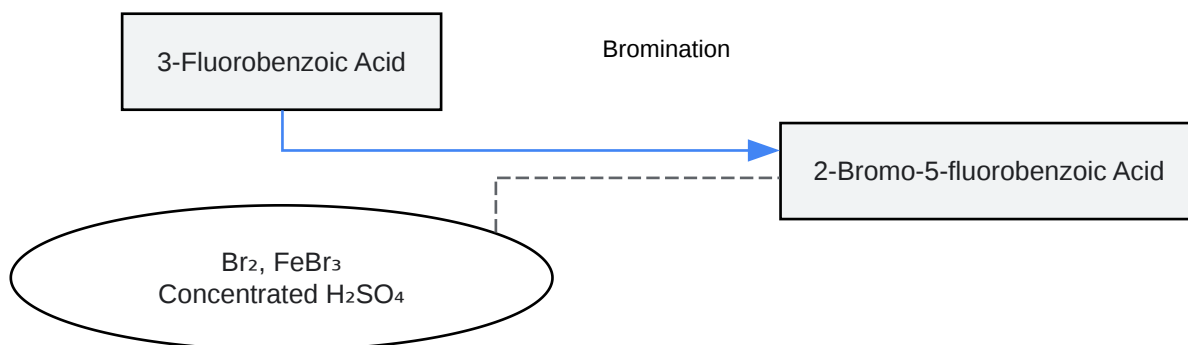
- 3-Fluorobenzoic acid

- Bromine ( $\text{Br}_2$ )
- Iron(III) bromide ( $\text{FeBr}_3$ )
- Sulfuric acid (concentrated)
- Appropriate solvent (e.g., dichloromethane)
- Ice bath
- Standard laboratory glassware and work-up reagents

Procedure:

- Dissolve 3-fluorobenzoic acid in the chosen solvent within a round-bottom flask equipped with a magnetic stirrer and a dropping funnel.
- Cool the mixture in an ice bath.
- Add a catalytic amount of Iron(III) bromide to the flask.
- Slowly add a stoichiometric amount of bromine, dissolved in the same solvent or sulfuric acid, to the reaction mixture via the dropping funnel. Maintain the temperature below 5 °C.
- After the addition is complete, allow the reaction to stir at room temperature for several hours, monitoring the progress by Thin Layer Chromatography (TLC).
- Upon completion, quench the reaction by carefully pouring it over crushed ice and water.
- Extract the aqueous layer with a suitable organic solvent (e.g., ethyl acetate).
- Combine the organic layers, wash with a saturated sodium thiosulfate solution to remove excess bromine, followed by a brine wash.
- Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure.

- The crude product can be purified by recrystallization from an appropriate solvent system to yield pure **2-Bromo-5-fluorobenzoic acid**.



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Synthesis of **2-Bromo-5-fluorobenzoic acid**.

## Applications in Research and Development

**2-Bromo-5-fluorobenzoic acid** is a valuable building block in organic synthesis due to its multiple reactive sites.<sup>[2]</sup> The carboxylic acid can be readily converted to amides or esters, while the bromine and fluorine atoms allow for various coupling and substitution reactions.<sup>[6]</sup>

## Pharmaceutical Development

This compound serves as a key intermediate in the synthesis of a range of pharmaceuticals, particularly in the development of anti-inflammatory and analgesic drugs.<sup>[3]</sup> The incorporation of fluorinated moieties is a common strategy in medicinal chemistry to enhance metabolic stability and bioactivity.<sup>[3][7]</sup>

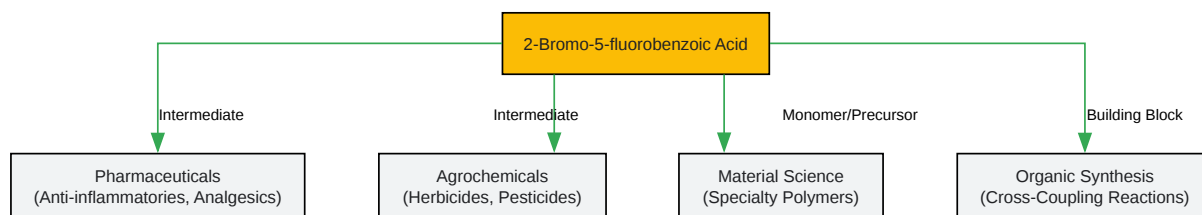
## Agrochemical Synthesis

It is also an important intermediate in the formulation of modern agrochemicals, including effective herbicides and pesticides.<sup>[3]</sup> The unique electronic properties conferred by the halogen substituents can enhance the efficacy of the final active ingredients.

## Material Science

In material science, **2-Bromo-5-fluorobenzoic acid** is utilized in the production of specialty polymers and resins.<sup>[3]</sup> Its incorporation into polymer backbones can improve thermal stability

and other mechanical properties.[3]



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Key application areas of the compound.

## Safety and Handling

**2-Bromo-5-fluorobenzoic acid** is classified as an irritant. It is important to handle this chemical with appropriate safety precautions in a well-ventilated area or chemical fume hood.

Hazard Statement	Description	Reference
H315	Causes skin irritation	[8]
H319	Causes serious eye irritation	[8]

Recommended Personal Protective Equipment (PPE):

- Eye Protection: Safety goggles or face shield.[8][9]
- Hand Protection: Chemical-resistant gloves.[8][9]
- Respiratory Protection: Use a NIOSH/MSHA or European Standard EN 149 approved respirator if dust formation is likely or exposure limits are exceeded.[9]
- Skin and Body Protection: Laboratory coat and appropriate protective clothing.[9]

First Aid Measures:

- After eye contact: Rinse immediately with plenty of water for at least 15 minutes and seek medical attention.[9]
- After skin contact: Wash off immediately with plenty of soap and water for at least 15 minutes. If irritation persists, seek medical attention.[9]
- After inhalation: Move to fresh air. If breathing is difficult, give oxygen. Seek medical attention if symptoms occur.[9]
- After ingestion: Clean mouth with water and drink plenty of water afterwards. Seek medical attention if symptoms occur.[9]

Storage: Store in a cool, dry, and well-ventilated area in tightly closed containers.[4] Keep away from strong oxidizing agents and strong bases.[9]

This document is intended for use by qualified professionals and is for research purposes only. It is not for human or veterinary use.[2] Always refer to the most current Safety Data Sheet (SDS) before handling this compound.

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